

Application Notes and Protocols: INCB054329 for In Vitro Apoptosis Assays

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Compound of Interest

Compound Name: (R)-INCB054329

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Introduction

INCB054329, also known as pemigatinib, is a potent and selective inhibitor of the fibroblast growth factor receptor (FGFR) family of receptor tyrosine kinases, specifically targeting FGFR1, FGFR2, and FGFR3.[1][2] Dysregulation of the FGFR signaling pathway is implicated in the proliferation and survival of various cancer cells. Inhibition of this pathway by INCB054329 has been shown to induce cell cycle arrest and apoptosis in susceptible cancer cell lines, making it a valuable tool for in vitro cancer research and drug development.[1][3] These application notes provide detailed protocols for utilizing INCB054329 to induce and measure apoptosis in in vitro settings, along with data on effective concentrations and a schematic of the relevant signaling pathway.

Data Presentation: Effective Concentrations of INCB054329 for Induction of Apoptosis

The effective concentration of INCB054329 for inducing apoptosis varies depending on the cell line and the duration of treatment. The following table summarizes key quantitative data from

preclinical studies.

Cell Line	Cancer Type	Concentration	Incubation Time	Apoptosis Detection Method	Reference
NCI-H1581	Lung Cancer	100 nM	24 and 48 hours	Annexin V-7-AAD Staining	[1]
KATO III	Gastric Cancer	100 nM	24 and 48 hours	Annexin V-7-AAD Staining	[1]
RT-112	Bladder Cancer	100 nM	24 and 48 hours	Annexin V-7-AAD Staining	[1]
MM1.S	Multiple Myeloma	up to 1000 nM	48 hours	Annexin V/Propidium Iodide Staining	[4] [5]
INA-6	Multiple Myeloma	≥ 100 nM	48 hours	Annexin V/Propidium Iodide Staining	[4] [5]
Various AML and Lymphoma Cell Lines	Acute Myeloid Leukemia & Non-Hodgkin Lymphoma	< 200 nM	72 hours	Increased pro-apoptotic regulators	[2] [3] [6]
OVCAR-3, SKOV-3	Ovarian Cancer	1 μ M (in combination with Olaparib)	24 hours	Cleaved PARP, pH2AX	[7]

Experimental Protocols

Protocol 1: In Vitro Apoptosis Assay Using Annexin V and Propidium Iodide Staining

This protocol describes the detection of apoptosis in cancer cells treated with INCB054329 using flow cytometry. Annexin V binds to phosphatidylserine, which is exposed on the outer leaflet of the plasma membrane during early apoptosis, while propidium iodide (PI) stains the DNA of cells with compromised membranes, indicative of late apoptosis or necrosis.

Materials:

- INCB054329 (Pemigatinib)
- Cancer cell line of interest
- Complete cell culture medium
- Phosphate-buffered saline (PBS)
- Trypsin-EDTA (for adherent cells)
- Annexin V-FITC (or other fluorochrome conjugate) Apoptosis Detection Kit (containing Annexin V, Propidium Iodide, and Binding Buffer)
- Flow cytometer

Procedure:

- **Cell Seeding:** Seed the cells in 6-well plates at a density that will allow them to reach 70-80% confluency within 24 hours.
- **Treatment:** Prepare a stock solution of INCB054329 in DMSO. Dilute the stock solution in complete culture medium to the desired final concentrations (e.g., 100 nM, 200 nM, 1 μ M). Add the INCB054329-containing medium to the cells. Include a vehicle control (DMSO) at the same final concentration as the highest INCB054329 treatment.
- **Incubation:** Incubate the cells for the desired time period (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- **Cell Harvesting:**

- Adherent cells: Carefully collect the culture medium (which may contain detached apoptotic cells). Wash the adherent cells once with PBS, and then detach them using Trypsin-EDTA. Combine the detached cells with the previously collected medium.
- Suspension cells: Collect the cells by centrifugation.
- Washing: Centrifuge the cell suspension at 300 x g for 5 minutes. Discard the supernatant and wash the cell pellet twice with cold PBS.
- Staining: Resuspend the cell pellet in 1X Binding Buffer at a concentration of 1×10^6 cells/mL. Transfer 100 μ L of the cell suspension to a flow cytometry tube. Add 5 μ L of Annexin V-FITC and 5 μ L of Propidium Iodide.
- Incubation: Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
- Analysis: Add 400 μ L of 1X Binding Buffer to each tube. Analyze the samples by flow cytometry within one hour.

Data Interpretation:

- Annexin V- / PI-: Live cells
- Annexin V+ / PI-: Early apoptotic cells
- Annexin V+ / PI+: Late apoptotic or necrotic cells
- Annexin V- / PI+: Necrotic cells

Protocol 2: Caspase-3/7 Activity Assay

This protocol measures the activity of executioner caspases 3 and 7, which are key mediators of apoptosis.

Materials:

- INCB054329 (Pemigatinib)

- Cancer cell line of interest
- White-walled 96-well plates
- Caspase-Glo® 3/7 Assay System (or equivalent)
- Luminometer

Procedure:

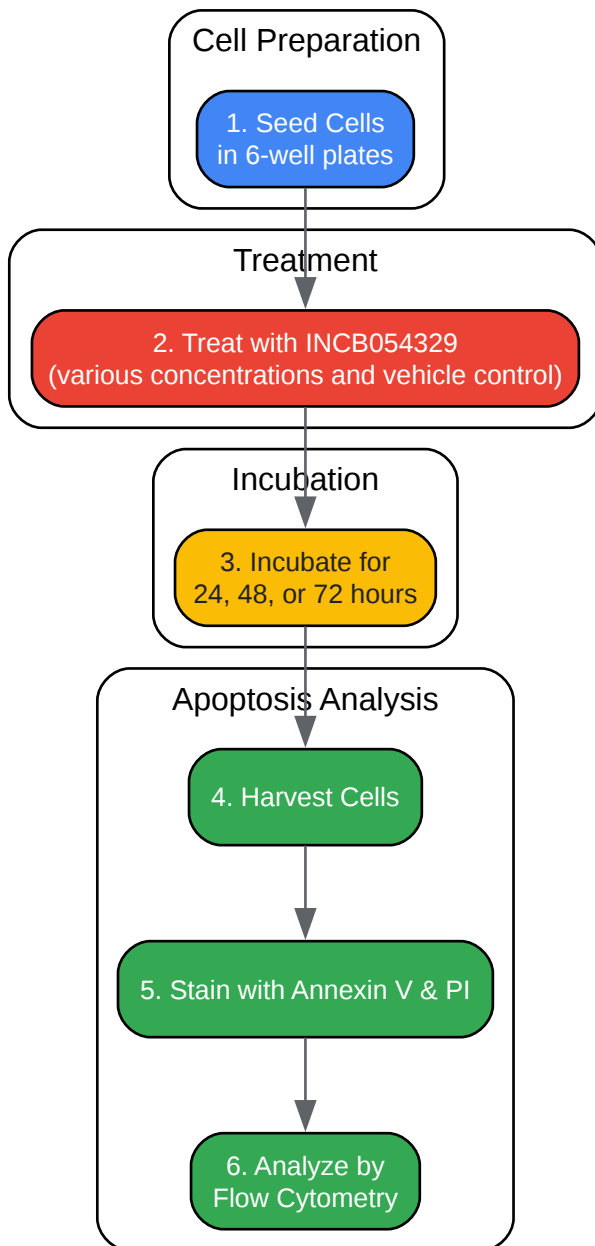
- Cell Seeding: Seed cells in a white-walled 96-well plate at a suitable density.
- Treatment: Treat cells with a serial dilution of INCB054329 and a vehicle control for the desired time (e.g., 24 or 48 hours).
- Assay: Allow the plate to equilibrate to room temperature. Add Caspase-Glo® 3/7 Reagent to each well at a 1:1 ratio with the cell culture medium.
- Incubation: Mix the contents of the wells by gentle shaking and incubate at room temperature for 1-2 hours, protected from light.
- Measurement: Measure the luminescence in each well using a luminometer.

Data Analysis:

- Calculate the fold change in caspase-3/7 activity in treated cells compared to the vehicle control after subtracting the background reading from a cell-free control well.

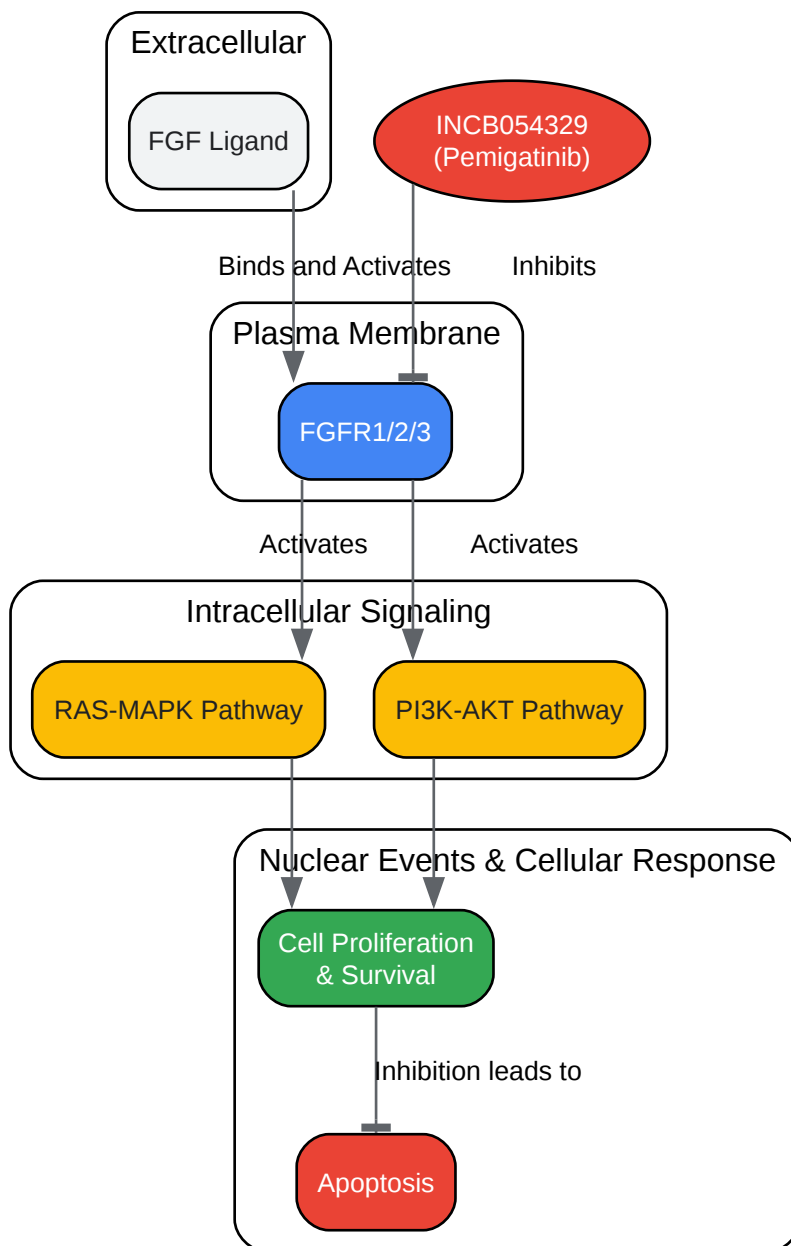
Visualizations

Experimental Workflow for In Vitro Apoptosis Assay

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Caption: Workflow for assessing INCB054329-induced apoptosis.

INCB054329-Mediated Inhibition of FGFR Signaling and Induction of Apoptosis



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Caption: FGFR signaling pathway and INCB054329's mechanism.

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References

- 1. Targeting FGFRs by pemigatinib induces G1 phase cell cycle arrest, cellular stress and upregulation of tumor suppressor microRNAs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 4. aacrjournals.org [aacrjournals.org]
- 5. aacrjournals.org [aacrjournals.org]
- 6. Targeting Brd4 for cancer therapy: inhibitors and degraders - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. The BET inhibitor INCB054329 reduces homologous recombination efficiency and augments PARP inhibitor activity in ovarian cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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